

Personal protective equipment for handling 4'-Bromovalerophenone

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Compound of Interest

Compound Name: 4'-Bromovalerophenone

Cat. No.: B053498

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Essential Safety and Handling Guide for 4'-Bromovalerophenone

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides essential, immediate safety and logistical information for **4'-Bromovalerophenone**, including operational procedures and disposal plans to ensure a safe laboratory environment.

Physical and Chemical Properties

4'-Bromovalerophenone is a yellow to tan solid with the following properties:

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ BrO	[1]
Molecular Weight	241.12 g/mol	[1]
Melting Point	34 - 36 °C (93.2 - 96.8 °F)	[2][3]
Boiling Point	168 - 169 °C (334.4 - 336.2 °F) at 20 mmHg	[3]
Appearance	Yellow, tan, or white to almost white powder/crystal	[2][4][5]
Solubility	Insoluble in water, soluble in Chloroform and Ethyl Acetate (sparingly)	[2][6]

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets indicate that **4'-Bromovalerophenone** is not classified as hazardous under OSHA 2012, others suggest it may cause skin and eye irritation.[3][7] One source classifies it as harmful if swallowed and a skin irritant.[8] Thermal decomposition can produce irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[2][3]

To mitigate risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[9]	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[9][10]	Prevents skin contact and potential irritation.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95) is recommended, especially when dust may be generated. [7]	Minimizes inhalation of dust particles.
Body Protection	A laboratory coat and appropriate protective clothing to prevent skin exposure.[7] [10]	Provides a barrier against accidental spills.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure to dust and vapors.[2][11]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[12]

2. General Handling:

- Avoid direct contact with skin, eyes, and clothing.[7]
- Do not breathe in dust.[3]
- Use non-sparking tools to prevent ignition sources.[11]
- Wash hands thoroughly after handling the substance.[8]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[11\]](#)
- Keep the container tightly closed to prevent contamination and exposure to moisture.[\[2\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)

4. Spill Response:

- In case of a spill, evacuate the area.
- Wear the appropriate PPE as outlined above.
- For solid spills, carefully sweep or shovel the material into a suitable, labeled container for disposal.[\[2\]](#)[\[3\]](#)
- Avoid generating dust during cleanup.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [2] [3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists. [2] [3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [2] [7]
Ingestion	Clean the mouth with water. Do not induce vomiting. Call a physician or poison control center immediately. [2] [7]

Disposal Plan

The disposal of **4'-Bromovalerophenone** must be in accordance with local, regional, and national regulations.

1. Waste Classification:

- As a chemical waste generator, you are responsible for determining if the discarded chemical is classified as hazardous waste.[\[2\]](#)

2. Containerization:

- Collect waste material in a suitable, closed, and properly labeled container.[\[11\]](#)

3. Disposal Method:

- The material can be disposed of by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[\[11\]](#)

- Do not allow the chemical to enter drains or sewer systems.[11]
- Empty containers should be triple-rinsed (or equivalent) before being offered for recycling, reconditioning, or disposal in a sanitary landfill.[11]

Workflow for Safe Handling and Disposal of 4'-Bromovalerophenone

Caption: Workflow for the safe handling and disposal of 4'-Bromovalerophenone.

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